

# Proper Disposal of JNJ-4355: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: JNJ-4355  
Cat. No.: B12394187

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Disclaimer: This document provides guidance on the proper disposal of the research compound **JNJ-4355** based on general laboratory safety principles and best practices for potent pharmaceutical compounds. As no specific Safety Data Sheet (SDS) for **JNJ-4355** is publicly available, these are recommended procedures and should not replace a formal risk assessment or the specific guidelines provided by your institution's Environmental Health and Safety (EHS) department. Always consult with your EHS office for definitive disposal protocols.

Researchers, scientists, and drug development professionals handling **JNJ-4355** must adhere to stringent disposal procedures to ensure personal safety and environmental protection. **JNJ-4355** is a potent MCL-1 inhibitor, and like many investigational pharmaceutical compounds, it should be treated as hazardous waste.<sup>[1][2]</sup>

## Immediate Safety and Handling

Before beginning any procedure that involves **JNJ-4355**, ensure that you are familiar with its properties and have the appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Gloves: Wear double chemotherapy gloves.

- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A disposable gown is recommended.[1]
- Respiratory Protection: A respirator may be necessary depending on the risk assessment and the specific procedures being performed.[1]

In the event of a spill, immediately follow your institution's established spill cleanup procedures for hazardous materials, which typically involve using a chemical spill kit while wearing the appropriate PPE.[1]

## Chemical and Physical Properties

Understanding the properties of **JNJ-4355** is crucial for its safe handling and disposal.

Property	Value	Reference
Molecular Formula	C <sub>40</sub> H <sub>43</sub> ClFN <sub>5</sub> O <sub>5</sub> S	[3]
Molecular Weight	760.32 g/mol	[3]
Storage	As a dry powder or in DMSO solution at -20°C	[4]
Appearance	Likely a solid powder	N/A

## Experimental Protocols for Safe Disposal

The proper disposal of **JNJ-4355** is a multi-step process that requires careful planning and execution. The primary principle is that no activity should begin without a plan for the disposal of all generated waste.[5]

### Step 1: Waste Identification and Classification

All materials that have come into contact with **JNJ-4355** must be classified as hazardous pharmaceutical waste.[1] This includes:

- Unused or expired neat **JNJ-4355** compound.

- Contaminated PPE (gloves, gowns, etc.).
- Contaminated laboratory supplies (vials, pipette tips, absorbent pads, etc.).
- Solutions containing **JNJ-4355** (e.g., in DMSO).
- Contaminated sharps (needles, syringes).

## Step 2: Waste Segregation and Containerization

Proper segregation of waste is essential to ensure safe handling and disposal.<sup>[6][7]</sup> Use designated, properly labeled, and sealed containers.<sup>[8][9]</sup>

- Solid Waste:
  - Neat Compound and Heavily Contaminated Items: Place in a designated hazardous chemical waste container, often color-coded black.<sup>[1]</sup> This includes any unused bulk powder and items grossly contaminated with **JNJ-4355**.
  - Trace Contaminated Items: Items with minimal contamination, such as used PPE and absorbent pads from a clean work area, should be placed in a trace chemotherapy waste container, often color-coded yellow.<sup>[1]</sup>
- Liquid Waste:
  - **JNJ-4355** Solutions: Collect all liquid waste containing **JNJ-4355**, such as stock solutions in DMSO, in a sealable, leak-proof container that is chemically compatible with the solvent.<sup>[6]</sup> The container must be clearly labeled as hazardous waste and list all chemical components. Do not dispose of this waste down the drain.<sup>[1]</sup>
- Sharps Waste:
  - Contaminated Sharps: Needles and syringes that have contained **JNJ-4355** must be disposed of in a designated hazardous chemical waste sharps container. Needles should not be recapped.<sup>[1]</sup> If the syringe is completely empty, it may be permissible to dispose of it in a standard sharps container (often red), but it is best to err on the side of caution and treat it as hazardous waste.<sup>[1]</sup>

## Step 3: Storage and Labeling

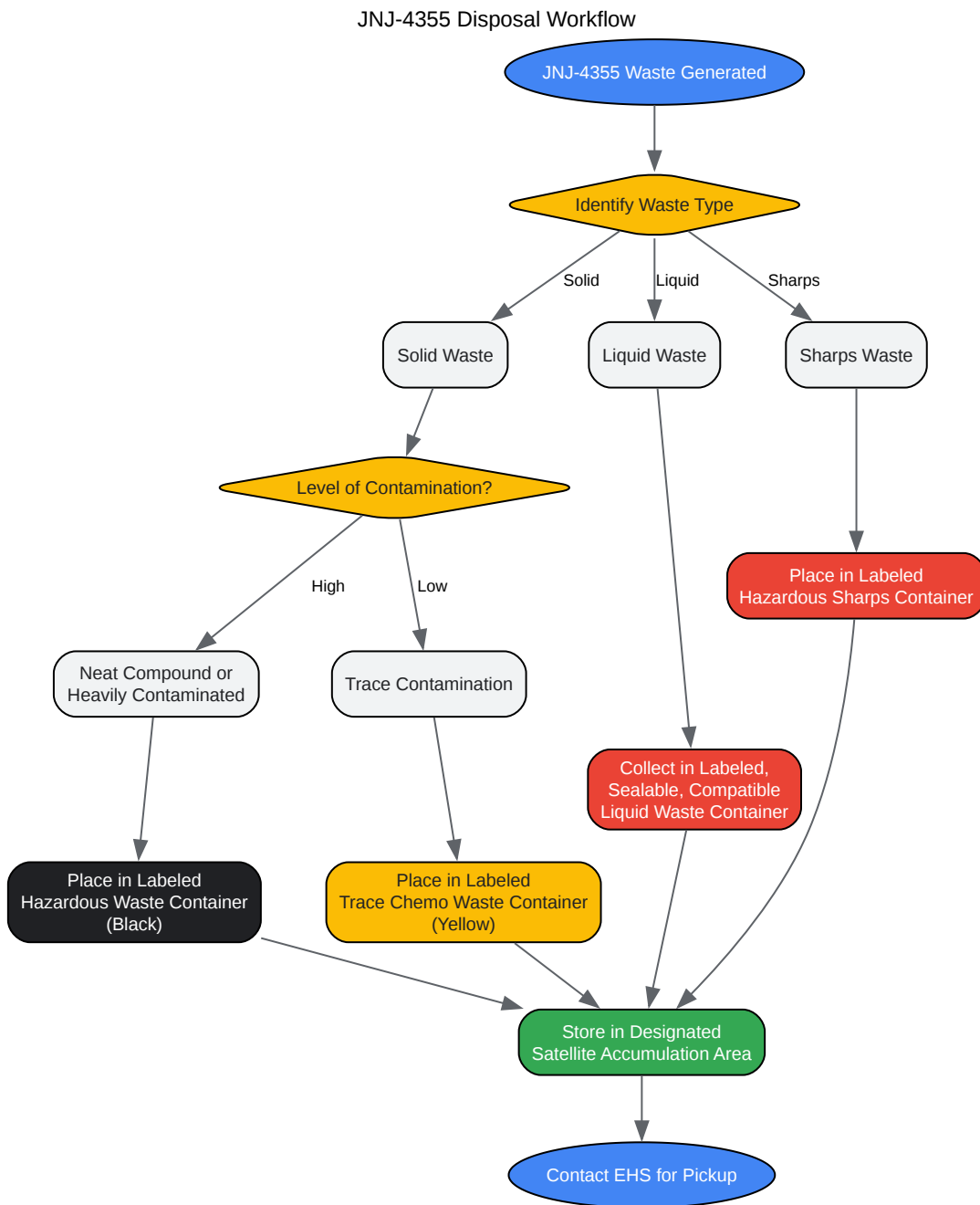
Store all **JNJ-4355** waste in a designated Satellite Accumulation Area (SAA) that is secure and clearly marked.[1][8] All waste containers must be clearly labeled with a hazardous waste tag that details the contents, including the full chemical name "**JNJ-4355**" and any solvents present.[8][9] Keep all waste containers closed except when adding waste.[5][8]

## Step 4: Disposal

Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.[8] Do not attempt to dispose of **JNJ-4355** waste through regular trash or sewer systems.[7]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **JNJ-4355** waste.



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Caption: Decision tree for the segregation and disposal of **JNJ-4355** waste.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **JNJ-4355**, minimizing risks to themselves and the environment.

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